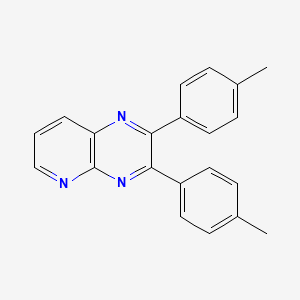

Pyrido[2,3-b]pyrazine, 2,3-bis(4-methylphenyl)-

• Molecular Formula: C21H17N3
• Molecular Weight: 311.4 g/mol
• IUPAC Name: 2,3-bis(4-methylphenyl)pyrido[2,3-b]pyrazine
• InChI: InChI=1S/C21H17N3/c1-14-5-9-16(10-6-14)19-20(17-11-7-15(2)8-12-17)24-21-18(23-19)4-3-13-22-21/h3-13H,1-2H3
• InChI Key: ORSXYLLNBXACGI-UHFFFAOYSA-N
• Canonical SMILES: CC1=CC=C(C=C1)C2=NC3=C(N=CC=C3)N=C2C4=CC=C(C=C4)C

Description

Pyrido[2,3-b]pyrazine, 2,3-bis(4-methylphenyl)- is a useful research compound. Its molecular formula is C21H17N3 and its molecular weight is 311.4 g/mol. The purity is usually 95%.
BenchChem offers high-quality Pyrido[2,3-b]pyrazine, 2,3-bis(4-methylphenyl)- suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Pyrido[2,3-b]pyrazine, 2,3-bis(4-methylphenyl)- including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A solution of 1,2-dip-tolylethane-1,2-dione (commercially available)(175 g, 733 mmol) and pyridine-2,3-diamine (80 g, 733 mmol) in EtOH (1609 ml) and AcOH (179 ml) was heated to reflux (bath at 85° C.) for 1.5 h. The mixture was allowed to cool and concentrated in vacuo. The crude material was dissolved in DCM (500 ml) and filtered through silica to remove baseline impurities. The silica was washed with EtOAc (2 L). The combined filtrate layers were concentrated in vacuo to give a brown solid. The material was triturated in 1:1 TBME/heptane (300 ml). The solid was removed by filtration and washed with 1:1 TBME/heptane (200 ml) before drying at RT over 2 days to afford the title compound as an AcOH salt (1 eq).
